

Essential Safety and Operational Guide for Handling ARM165

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Compound of Interest

Compound Name: ARM165

Cat. No.: B15619388

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Disclaimer: This document provides essential safety and logistical information for handling **ARM165** based on general best practices for potent, powdered research compounds. A specific Safety Data Sheet (SDS) for **ARM165** was not available at the time of writing. It is imperative to obtain and review the official SDS from your supplier before any handling, storage, or disposal of this compound. The information herein should be used to supplement, not replace, a thorough risk assessment and adherence to your institution's safety protocols.

ARM165 is a heterobifunctional PROTAC (Proteolysis Targeting Chimera) that degrades PIK3CG proteins and is utilized in preclinical research, particularly in the study of acute myeloid leukemia (AML). As a potent, bioactive small molecule intended for research use only, it requires careful handling to ensure personnel safety and experimental integrity.

Personal Protective Equipment (PPE) for Handling ARM165

Appropriate PPE is the final and a critical barrier against exposure. The following table summarizes the recommended PPE for handling **ARM165**, particularly when in its powdered form.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powdered form outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of fine particles.
Hand Protection	Double Nitrile Gloves	Wear two pairs of powder-free nitrile gloves. The outer pair should be changed immediately upon contamination or at regular intervals.
Eye Protection	Safety Goggles	Use chemical splash goggles that provide a complete seal around the eyes to protect against splashes and airborne particles.
Body Protection	Laboratory Coat	A dedicated, long-sleeved laboratory coat should be worn. Consider a disposable gown over the lab coat for added protection during weighing and reconstitution.
Foot Protection	Closed-toe Shoes	Sturdy, closed-toe shoes are mandatory in a laboratory setting to protect against spills and falling objects.

Experimental Protocol: Reconstitution of Powdered ARM165

This protocol outlines the steps for safely reconstituting lyophilized **ARM165** for in vitro or in vivo studies. **ARM165** is reportedly soluble in DMSO, PEG300/PEG400, and Tween 80.

Materials:

- Vial of powdered **ARM165**
- Appropriate solvent (e.g., sterile DMSO)
- Sterile, disposable syringes and needles
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (as specified in the table above)

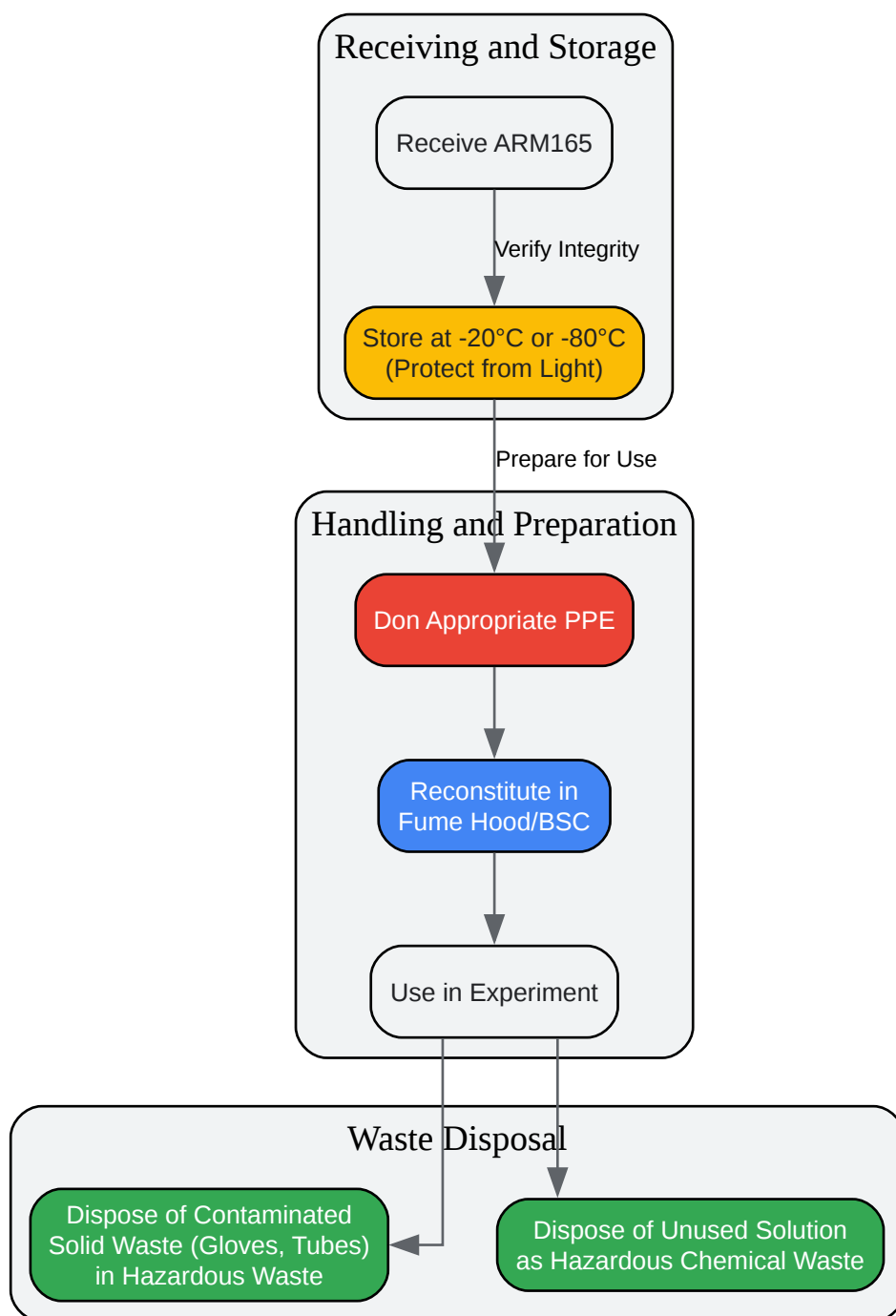
Procedure:

- Preparation:
 - Don all required PPE.
 - Perform all manipulations within a certified chemical fume hood or biological safety cabinet.
 - Allow the vial of **ARM165** to equilibrate to room temperature before opening to prevent condensation.
 - Briefly centrifuge the vial to ensure all powder is at the bottom.
- Solvent Addition:
 - Using a sterile syringe and needle, carefully draw up the calculated volume of the desired solvent (e.g., DMSO).

- Slowly add the solvent to the vial of **ARM165**, directing the stream down the side of the vial to avoid aerosolizing the powder.
- Dissolution:
 - Gently swirl the vial to dissolve the compound. If necessary, vortex briefly.
 - Visually inspect the solution to ensure complete dissolution before proceeding.
- Aliquoting and Storage:
 - Once fully dissolved, draw up the solution and aliquot it into sterile microcentrifuge tubes for storage.
 - Clearly label each aliquot with the compound name, concentration, date, and solvent.
 - Store stock solutions as recommended: -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[\[1\]](#)
 - Avoid repeated freeze-thaw cycles.

Operational Workflow for Handling ARM165

The following diagram illustrates the key logistical and safety steps for handling **ARM165** from receipt to disposal.



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Caption: Workflow for the safe handling of **ARM165**.

Disposal Plan

All waste generated from the handling of **ARM165** must be considered hazardous.

- **Solid Waste:** All contaminated solid waste, including empty vials, pipette tips, gloves, and disposable lab coats, should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Unused or waste solutions of **ARM165** should be collected in a clearly labeled, sealed hazardous waste container for liquid chemical waste. Do not dispose of down the drain.
- **Disposal Compliance:** All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

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References

- 1. academicchemlab.com [academicchemlab.com]
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